

UNC2250 Profile and Known Specificity

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Compound Focus: **UNC2250**

Cat. No.: S547974

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UNC2250 is a potent and selective small-molecule inhibitor targeting the Mer receptor tyrosine kinase (MerTK) [1] [2]. The quantitative data on its selectivity is primarily limited to its performance against the closely related TAM family kinases.

The table below summarizes its core activity data:

Target	IC ₅₀ / Inhibition Constant	Selectivity Fold-Change (vs. Mer)
Mer	1.7 nM [1] [2]	-
Tyro3	100 nM [1]	~60-fold
Axl	270 nM [2]	~160-fold

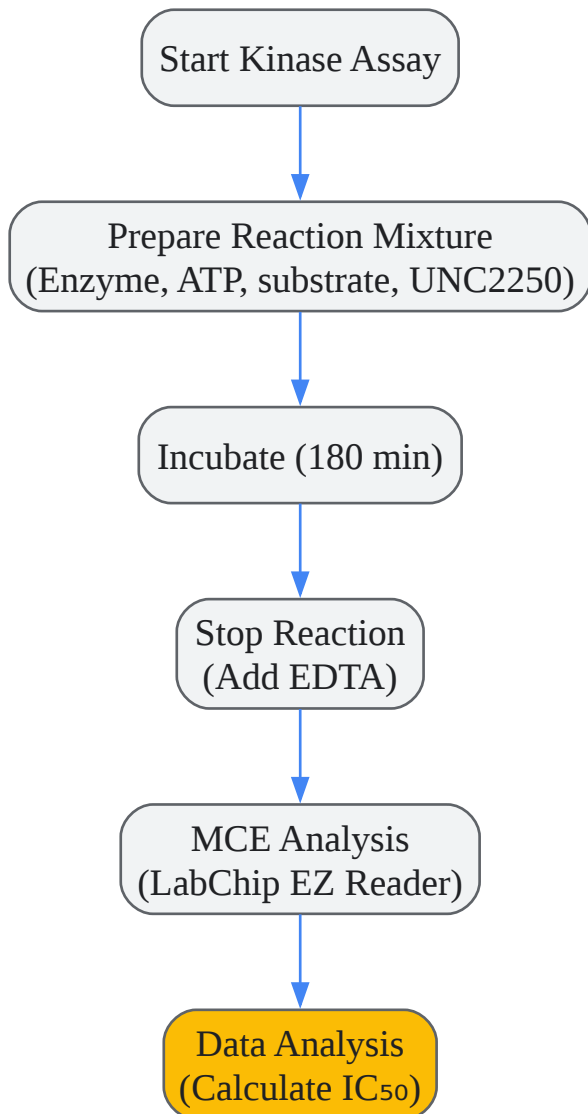
One supplier note indicates that **UNC2250** showed **no significant inhibition** across a panel of 30 other kinases, though the specific kinases in this panel are not listed [2].

Key Experimental Evidence and Workflows

The characterization of **UNC2250** involved standard biochemical and cellular assays to confirm its potency and mechanism of action.

In Vitro Kinase Assay

The primary biochemical assay used to determine the IC_{50} values was a **Microfluidic Capillary Electrophoresis (MCE) Assay** [1]. The workflow of this process is outlined below:



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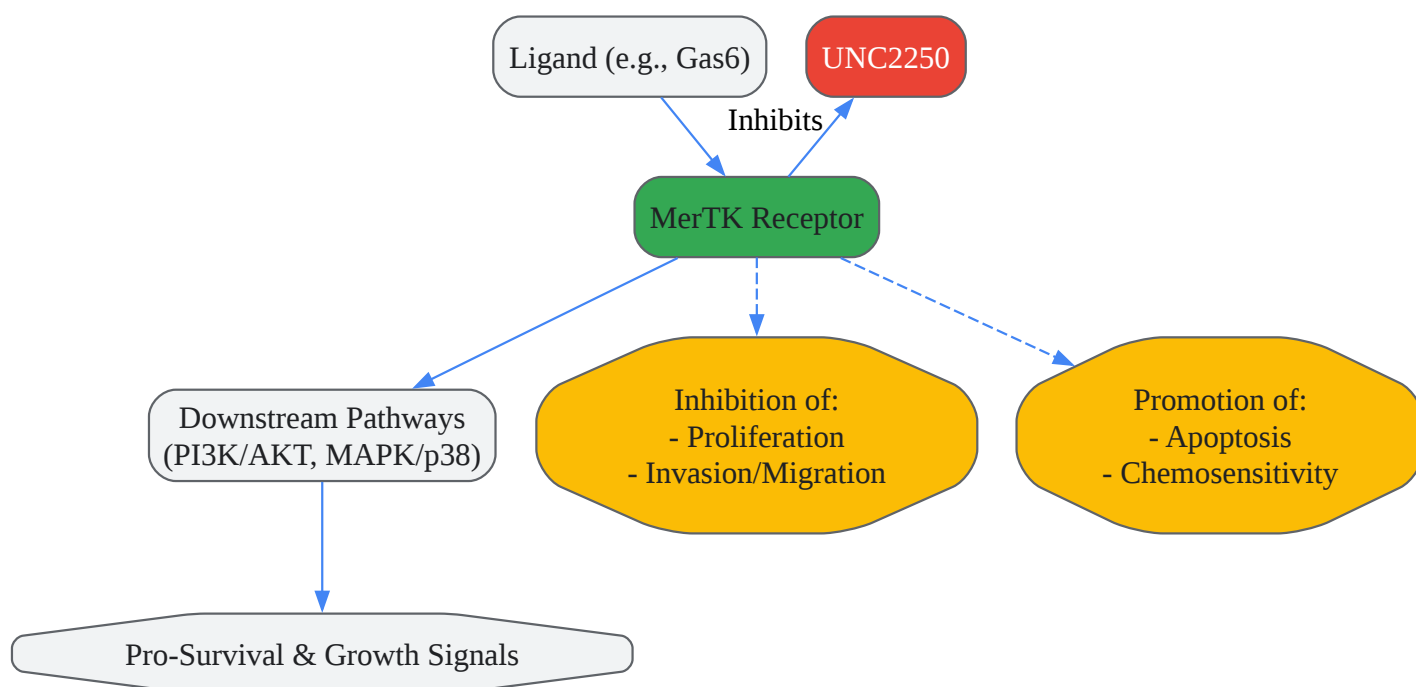
Cell-Based Functional Assays

In cellular models, **UNC2250** demonstrated functional activity by:

- **Inhibiting Mer Phosphorylation:** It reduced phosphorylation of MerTK in 697 B-ALL cells and Colo699 NSCLC cells with an IC₅₀ of 9.8 nM [1] [2].
- **Reducing Clonogenic Potential:** It inhibited colony formation in soft agar assays for rhabdoid tumor cells (BT-12) and NSCLC cells (Colo699) at concentrations of ~3 μM and ~300 nM, respectively [1].
- **Inducing Apoptosis & Cell Cycle Arrest:** In Mantle Cell Lymphoma (MCL) studies, **UNC2250** treatment prompted apoptosis and induced G2/M phase arrest in cell lines [3].

UNC2250 in Preclinical Research

The following diagram illustrates the documented role of MerTK signaling and the functional effects of its inhibition by **UNC2250** in cancer cells, based on preclinical studies:



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References

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2. UNC2250 - Potent Selective Mer Kinase Inhibitor [apexbt.com]
3. The proto-oncogene Mer tyrosine kinase is a novel ... [pmc.ncbi.nlm.nih.gov]

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